

magnetic properties of potassium tetraperoxochromate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	potassium tetraperoxochromate	
Cat. No.:	B1173445	Get Quote

An in-depth technical guide on the magnetic properties of **potassium tetraperoxochromate** (K3Cr(O2)4) is presented for researchers, scientists, and drug development professionals. This guide synthesizes available data, details experimental methodologies, and provides a visual workflow for the characterization of this inorganic compound.

Core Magnetic Properties

Potassium tetraperoxochromate(V), $K_3[Cr(O_2)_4]$, is a red-brown solid that is a rare example of a compound containing chromium in the +5 oxidation state.[1][2][3] Its magnetic behavior is of significant interest due to the Cr(V) center, which possesses a $3d^1$ electron configuration, rendering the compound paramagnetic.[1] At low temperatures, antiferromagnetic exchange interactions are observed between the Cr^{5+} ions.[4]

Data Presentation

The magnetic characteristics of **potassium tetraperoxochromate** have been quantified through various experimental techniques, and the key data are summarized in the table below.



Magnetic Property	Value	Experimental Technique
Magnetic Susceptibility		
Curie-Weiss Temperature (θ)	-2.7 K	Magnetic Susceptibility
Diamagnetic Contribution (χd)	-1.5 x 10 ⁻⁴ cm ³ /mol	Magnetic Susceptibility
Antiferromagnetic Ordering Temp. (TN)	0.38 K	Specific Heat Measurement
Electron Paramagnetic Resonance (EPR)		
Powdered Sample in K₃NbO ₈	-	
gll	1.9428 ± 0.0005	EPR
g⊥	1.9851 ± 0.0005	EPR
A∥(⁵³ Cr)	$+(36.3 \pm 0.5) \times 10^{-4} \text{ cm}^{-1}$	EPR
A⊥(⁵³ Cr)	+(11 ± 1) × 10 ⁻⁴ cm ⁻¹	EPR
Aqueous Solution		
giso	1.9712 ± 0.0005	EPR
⁵³ Aiso	$(18.6 \pm 0.5) \times 10^{-4} \text{ cm}^{-1}$	EPR
Exchange Interaction		
Exchange Coupling Constant (J)	1.35 K	Magnetic Susceptibility / EPR
Dipolar Field (Hp)	160 G	EPR

Table 1: Summary of Quantitative Magnetic Data for **Potassium Tetraperoxochromate**(V).

Experimental Protocols

The elucidation of the magnetic properties of **potassium tetraperoxochromate** relies on precise synthesis and characterization methods.



Synthesis of Potassium Tetraperoxochromate(V)

The synthesis of K₃[Cr(O₂)₄] is typically achieved through the reaction of a chromium(VI) source with hydrogen peroxide under alkaline conditions at reduced temperatures.[2]

Materials:

- Potassium chromate (K₂CrO₄)
- 30% Hydrogen peroxide (H₂O₂)
- Potassium hydroxide (KOH)
- · Distilled water
- · Ice bath

Procedure:

- An alkaline solution of potassium chromate is prepared by dissolving K₂CrO₄ and KOH in distilled water.
- The solution is cooled to 0 °C in an ice bath.
- Pre-cooled 30% hydrogen peroxide is added dropwise to the stirred, cold alkaline chromate solution.
- The reaction is maintained at 0 °C, leading to the precipitation of dark red-brown crystals of K₃[Cr(O₂)₄].
- The product is isolated by filtration, washed sequentially with ice-cold distilled water, ethanol, and diethyl ether.
- The final product is dried under vacuum.

Magnetic Susceptibility Measurements

Temperature-dependent magnetic susceptibility measurements are crucial for determining the nature of magnetic ordering and are typically performed using a SQUID magnetometer.



Instrumentation:

Superconducting Quantum Interference Device (SQUID) Magnetometer

Procedure:

- A powdered sample of K₃[Cr(O₂)₄] is loaded into a gelatin capsule or a similar sample holder with known diamagnetic properties.
- The sample is placed within the SQUID magnetometer.
- The magnetic moment is measured as a function of temperature, typically from approximately 2 K to 350 K, under a constant applied magnetic field.
- The raw data are corrected for the diamagnetic contributions from the sample holder and the core electrons of the compound.
- The molar magnetic susceptibility (χM) is then analyzed by plotting 1/χM versus temperature
 (T) and fitting the linear portion of the curve to the Curie-Weiss law, χM = C / (T θ), to extract the Curie constant (C) and the Weiss temperature (θ).

Electron Paramagnetic Resonance (EPR) Spectroscopy

EPR spectroscopy provides detailed information about the electronic environment of the unpaired electron in the Cr(V) center.

Instrumentation:

- EPR Spectrometer (e.g., X-band)
- Cryostat for variable temperature measurements
- · Goniometer for single-crystal studies

Procedure:

 Powdered Sample: A small quantity of powdered K₃[Cr(O₂)₄], often diluted in a diamagnetically isomorphic host such as K₃NbO₈ to minimize spin-spin interactions, is



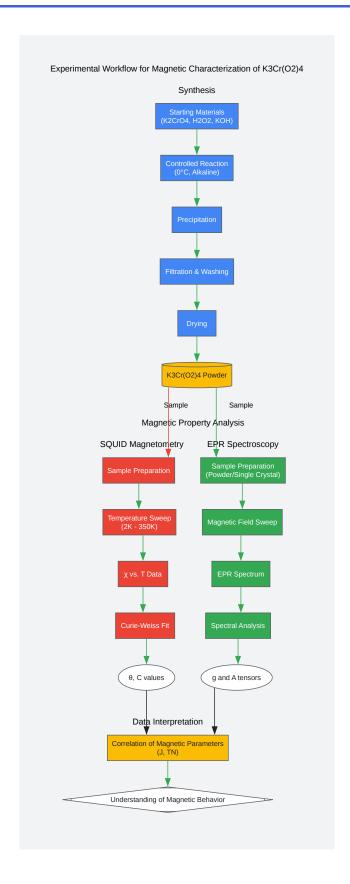
placed in a quartz EPR tube. The spectrum is recorded at a fixed microwave frequency while sweeping the external magnetic field.

- Single Crystal: A single crystal of the compound is mounted on a goniometer, which allows
 for the precise rotation of the crystal within the magnetic field. EPR spectra are recorded at
 various orientations to determine the anisotropy of the g-tensor and hyperfine coupling
 tensor.
- The resulting spectra are analyzed to determine the principal g-values (g \parallel and g \perp) and the hyperfine coupling constants (A \parallel and A \perp).

Mandatory Visualization

The logical flow of the experimental procedures for characterizing the magnetic properties of **potassium tetraperoxochromate** is depicted in the following diagram.





Click to download full resolution via product page

Caption: Experimental workflow for the synthesis and magnetic characterization of K3Cr(O2)4.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Potassium tetraperoxochromate(V) Wikipedia [en.wikipedia.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [magnetic properties of potassium tetraperoxochromate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1173445#magnetic-properties-of-potassium-tetraperoxochromate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com